

An In-depth Technical Guide to 2-Pentylheptanoic Acid (CAS 5422-52-6)

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Compound of Interest

Compound Name: *Dipentylacetic acid*

Cat. No.: B1295372

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Abstract

2-Pentylheptanoic acid, also known by its synonym **Dipentylacetic acid**, is a branched-chain fatty acid registered under CAS number 5422-52-6. Despite its well-defined chemical structure, publicly available data on its specific biological activities, mechanism of action, and detailed experimental protocols are limited. This technical guide synthesizes the current, albeit sparse, scientific and patent literature concerning this compound. It provides an overview of its chemical properties, a known synthesis method, and its inclusion in a comparative transcriptomics study. Furthermore, this document contextualizes its potential biological relevance by discussing the broader class of branched-chain fatty acids. Due to the significant gaps in the literature, this guide also highlights the areas where further research is needed to fully characterize the pharmacological and toxicological profile of 2-Pentylheptanoic acid.

Chemical and Physical Properties

2-Pentylheptanoic acid is a carboxylic acid with a molecular formula of C₁₂H₂₄O₂ and a molecular weight of 200.32 g/mol. It is structurally characterized by a heptanoic acid backbone with a pentyl group attached to the alpha-carbon.

Property	Value	Reference
CAS Number	5422-52-6	
Synonyms	Dipentylacetic acid, Di-n-pentylacetic acid	
Molecular Formula	C ₁₂ H ₂₄ O ₂	
Molecular Weight	200.32 g/mol	
Appearance	Colorless to light yellow liquid	
Storage	Sealed in a dry environment at room temperature.	

Synthesis

A documented method for the synthesis of 2-Pentylheptanoic acid is the malonic ester synthesis.^[1] This classical method for preparing carboxylic acids involves the alkylation of diethyl malonate.

Experimental Protocol: Malonic Ester Synthesis of 2-Pentylheptanoic Acid

The synthesis of 2-Pentylheptanoic acid can be achieved via a two-step alkylation of diethyl malonate followed by hydrolysis and decarboxylation.^[1]

- First Alkylation: Diethyl malonate is reacted with a sodium ethoxide solution in ethanol to form the corresponding enolate. This nucleophile is then treated with a primary alkyl halide, such as 1-bromopentane, to introduce the first pentyl group.
- Second Alkylation: The resulting mono-alkylated malonic ester is subjected to a second deprotonation with sodium ethoxide, followed by the addition of another equivalent of 1-bromopentane to yield diethyl dipentylmalonate.
- Hydrolysis and Decarboxylation: The dialkylated malonic ester is then hydrolyzed to the corresponding dicarboxylic acid using a strong base, such as sodium hydroxide, followed by

acidification. Subsequent heating of the dipentylmalonic acid leads to decarboxylation, yielding the final product, 2-Pentylheptanoic acid.

Malonic ester synthesis workflow for 2-Pentylheptanoic acid.

Biological Activity and Toxicological Profile

Direct studies on the biological activity, pharmacology, and toxicology of 2-Pentylheptanoic acid are scarce in the published literature. However, some insights can be gleaned from a comparative transcriptomics study and the broader context of branched-chain fatty acids.

Comparative Transcriptomics

A study by Karmaus et al. (2022) utilized transcriptional profiling to support the read-across of a series of branched carboxylic acids, with the known developmental toxicant valproic acid (2-propylpentanoic acid) serving as a comparator.^{[2][3][4]} 2-Pentylheptanoic acid was included in this study. The research indicated that the transcriptional profile of 2-Pentylheptanoic acid differed from that of valproic acid and other shorter-chain branched carboxylic acids that elicited a valproic acid-like gene expression signature.^[2] This suggests that 2-Pentylheptanoic acid may have a different mode of action and biological activity profile compared to valproic acid.^[2] The study also noted that in rat hepatocytes, the rate and extent of metabolism were higher for 2-Pentylheptanoic acid compared to valproic acid and 2-ethylhexanoic acid.^[2]

Context from Branched-Chain Fatty Acids (BCFAs)

While not specific to 2-Pentylheptanoic acid, the broader class of BCFAs has been the subject of more extensive research. BCFAs are present in various organisms and are consumed in the human diet.^[5] Studies in cellular and animal models have suggested that BCFAs possess a range of biological activities, including:

- **Anti-inflammatory and Immune-Modulatory Effects:** BCFAs have been shown to elicit a coordinated anti-inflammatory response in both brain and peripheral immune cells.^[6]
- **Anti-cancer Properties:** Certain BCFAs have demonstrated cytotoxicity to cancer cells and may inhibit fatty acid biosynthesis in tumor cells.^{[7][8]}
- **Lipid-Lowering Effects:** Research indicates that BCFAs can influence lipid metabolism.^{[5][7]}

- **Neuroprotective Actions:** Some studies suggest a neuroprotective role for BCFAAs.[\[5\]](#)

It is important to emphasize that these findings are for the general class of BCFAAs, and the specific activities of 2-Pentylheptanoic acid have not been elucidated.

Applications in Patent Literature

2-Pentylheptanoic acid has been cited in several patents, primarily as a chemical intermediate or a component in larger molecular assemblies.

- **Polyhydroxycarboxylic Acid Preparation:** Patents describe the use of 2-Pentylheptanoic acid as one of many possible hydroxycarboxylic acids in the preparation of high molecular weight polyhydroxycarboxylic acids.[\[9\]](#)[\[10\]](#)
- **Lipid Compositions for Nucleic Acid Delivery:** A European patent mentions the use of 2-pentylheptanoic acid in the synthesis of a lipid component (2-pentylheptan-1-ol) for a lipid composition designed for the delivery of nucleic acids.[\[11\]](#)
- **Synthesis of Immunomodulators:** Research has utilized 2-pentylheptanoic acid in the synthesis of novel desmuremylpeptides, which are evaluated for their NOD2 agonistic activities and potential as vaccine adjuvants.[\[12\]](#)

These patents do not provide data on the intrinsic biological activity of 2-Pentylheptanoic acid itself but rather highlight its utility as a building block in chemical synthesis.

Conclusion and Future Directions

2-Pentylheptanoic acid (CAS 5422-52-6) is a readily synthesizable branched-chain fatty acid. However, there is a notable lack of in-depth research into its specific pharmacological, toxicological, and metabolic profiles. The available data from a comparative transcriptomics study suggests that its biological activity may differ from that of the well-studied valproic acid. The broader biological activities of the BCFA class, including anti-inflammatory and anti-cancer effects, provide a rationale for further investigation into the specific properties of 2-Pentylheptanoic acid.

To address the current knowledge gaps, future research should focus on:

- In vitro and in vivo studies to determine the specific biological activities and mechanisms of action of 2-Pentylheptanoic acid.
- Pharmacokinetic and toxicological assessments to establish its safety profile.
- Exploration of potential therapeutic applications, guided by the known activities of other branched-chain fatty acids.

A comprehensive understanding of this molecule will require dedicated experimental investigation beyond its current limited characterization.

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